

Application Notes and Protocols for ABD-1970 in In Vivo Imaging Studies

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Compound of Interest

Compound Name: ABD-1970

Cat. No.: B605091

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Introduction

ABD-1970 is a novel, high-affinity near-infrared (NIR) fluorescent probe designed for non-invasive in vivo imaging. Its unique spectral properties, falling within the NIR-I window, allow for deep tissue penetration and minimal autofluorescence, making it an ideal tool for tracking biological processes in living organisms.^{[1][2][3]} This document provides detailed application notes and protocols for the use of **ABD-1970** in preclinical imaging studies.

ABD-1970 is a targeted probe that binds to the hypothetical "Tumor-Associated Protein 42" (TAP42), a biomarker overexpressed in various aggressive cancer models. This specific binding allows for the visualization and quantification of tumor burden, as well as the assessment of therapeutic efficacy in preclinical drug development.

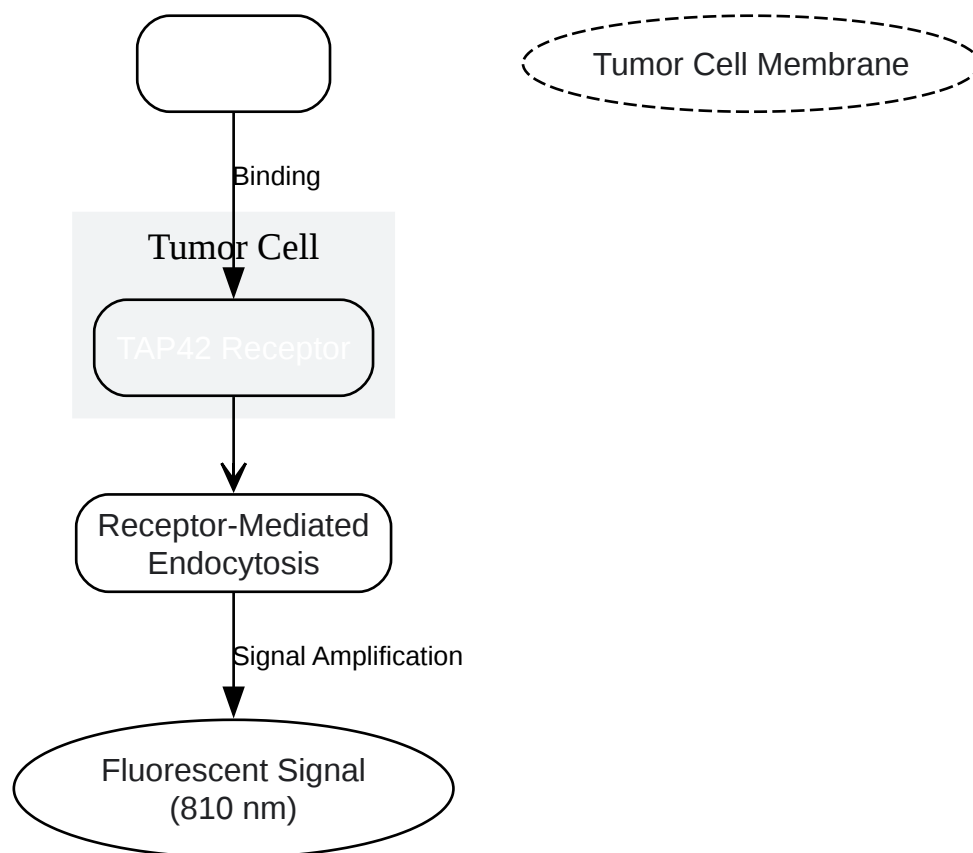
Optical and Physicochemical Properties

A summary of the key properties of **ABD-1970** is presented below.

Property	Value
Molecular Weight	852.97 g/mol
Excitation Wavelength (λ_{ex})	780 nm
Emission Wavelength (λ_{em})	810 nm
Molar Extinction Coefficient	210,000 M ⁻¹ cm ⁻¹
Quantum Yield	0.15 in PBS with 1% BSA
Solubility	Soluble in DMSO, PBS
Purity (by HPLC)	>98%

Mechanism of Action

ABD-1970's mechanism of action is based on its high affinity and specificity for the extracellular domain of TAP42. Upon systemic administration, **ABD-1970** circulates throughout the body and accumulates in tissues with high TAP42 expression, primarily tumors. The binding of **ABD-1970** to TAP42 is a rapid process, leading to a strong and stable fluorescent signal at the target site.



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Caption: Mechanism of **ABD-1970** targeting and signal generation.

Experimental Protocols

In Vivo Imaging of Subcutaneous Tumors

This protocol describes the use of **ABD-1970** for imaging subcutaneous tumors in a mouse model.

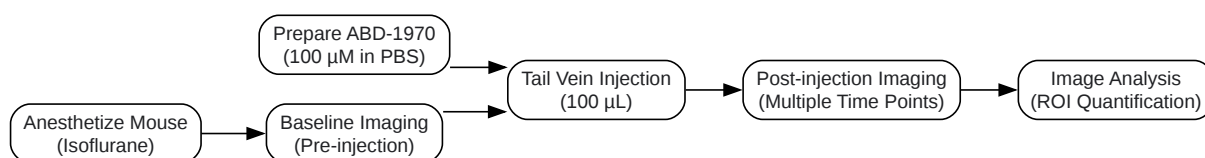
Materials:

- **ABD-1970**
- Anesthetic (e.g., isoflurane)
- Tumor-bearing mice (e.g., BALB/c nude mice with xenograft tumors)
- In vivo imaging system equipped for NIR fluorescence imaging

- Sterile PBS
- Insulin syringes

Protocol:

- Preparation of **ABD-1970**: Prepare a 1 mM stock solution of **ABD-1970** in sterile DMSO. For injection, dilute the stock solution in sterile PBS to a final concentration of 100 μ M. The final injection volume should be 100 μ L per 20 g mouse.
- Animal Preparation: Anesthetize the tumor-bearing mouse using isoflurane (2-3% in oxygen). Place the mouse on the imaging platform and ensure it is kept warm.
- Pre-injection Imaging: Acquire a baseline whole-body fluorescence image of the mouse before injecting **ABD-1970**. This will serve as a control for background autofluorescence.
- Injection: Administer 100 μ L of the 100 μ M **ABD-1970** solution via tail vein injection.
- Post-injection Imaging: Acquire fluorescence images at various time points post-injection (e.g., 1, 4, 8, 24, and 48 hours) to determine the optimal imaging window.
- Image Analysis: Quantify the fluorescence intensity in the tumor region of interest (ROI) and a contralateral background ROI. The tumor-to-background ratio can be calculated to assess probe accumulation.



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Caption: Experimental workflow for in vivo tumor imaging with **ABD-1970**.

Pharmacokinetics and Biodistribution

The pharmacokinetic profile of **ABD-1970** was assessed in healthy mice. The probe exhibits a biphasic elimination profile with a primary distribution half-life of approximately 30 minutes and a terminal elimination half-life of 12 hours.

Biodistribution studies were performed 24 hours post-injection in tumor-bearing mice. The results demonstrate significant accumulation in the tumor, with lower levels in other organs.

Organ	% Injected Dose per Gram (%ID/g)
Tumor	12.5 ± 2.1
Liver	4.2 ± 0.8
Kidneys	3.1 ± 0.5
Spleen	1.8 ± 0.3
Lungs	1.5 ± 0.2
Muscle	0.5 ± 0.1
Blood	0.2 ± 0.05

Toxicology and Safety

Preliminary toxicology studies indicate that **ABD-1970** is well-tolerated at the recommended imaging dose. No significant adverse effects were observed in mice following a single intravenous injection of up to 10 times the standard imaging dose.

Parameter	Vehicle Control	ABD-1970 (10x Dose)
Body Weight Change (48h)	+0.5 g	+0.4 g
Serum ALT (U/L)	25	28
Serum AST (U/L)	52	55
Serum Creatinine (mg/dL)	0.3	0.3

Conclusion

ABD-1970 is a promising near-infrared fluorescent probe for targeted in vivo imaging of TAP42-expressing tumors. Its favorable optical properties, high tumor accumulation, and good safety profile make it a valuable tool for preclinical cancer research and drug development. The provided protocols offer a starting point for researchers to incorporate **ABD-1970** into their in vivo imaging studies.

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